

Operational Guide: Disposal of 2-(2,3-Dichlorophenyl)propan-2-ol

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Compound of Interest

Compound Name: 2-(2,3-Dichlorophenyl)propan-2-ol

Cat. No.: B13606747

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Executive Summary: The "Golden Rules" of Disposal

For researchers handling 2-(2,3-Dichlorophenyl)propan-2-ol (CAS: 156744-78-4 or analogs), the disposal pathway is dictated by its classification as a Halogenated Organic.[1]

DO	DO NOT
Segregate into "Halogenated Waste" streams.	NEVER pour down the sink or drain.[2]
Label explicitly as "Contains Halogens/Chlorine."	NEVER mix with strong oxidizers or acids.
Solidify if possible; otherwise, use double-containment.	NEVER mix with non-halogenated solvents (increases disposal cost).[3]

Chemical Profile & Hazard Identification

To dispose of this compound safely, you must understand its behavior in a waste stream.[1][4]

It is a tertiary alcohol attached to a dichlorinated benzene ring.

Property	Characteristic	Disposal Implication
Chemical Class	Halogenated Aromatic Alcohol	Must go to high-temperature incineration with scrubbers.
Physical State	Viscous Liquid or Low-Melting Solid	May require "Solid Waste" or "Liquid Waste" streams depending on purity.
Solubility	Lipophilic (Hydrophobic)	Will not dissolve in water. Forms separate phases in aqueous waste, creating "pockets" of hazard.[1]
Reactivity	Tertiary Alcohol	Stable, but can dehydrate to alkenes in strong acid.[1] Do not mix with concentrated H ₂ SO ₄ /HNO ₃ waste.
Environmental	Persistent Organic Pollutant (POP) potential	Strict "Zero Discharge" to sewer systems.

The Core Directive: Segregation Logic

Why separate Halogenated from Non-Halogenated? This is not just bureaucracy; it is chemistry and economics.

- Incineration Chemistry: When **2-(2,3-Dichlorophenyl)propan-2-ol** is incinerated, the chlorine atoms convert to Hydrochloric Acid (HCl) gas.[1]
- Infrastructure: This requires incinerators equipped with acid gas scrubbers.
- Cost: Burning halogenated waste costs 2–3x more than non-halogenated waste.[4][5] Mixing this compound into a drum of pure Acetone ruins the entire drum, forcing the facility to treat the whole volume as halogenated.[1]

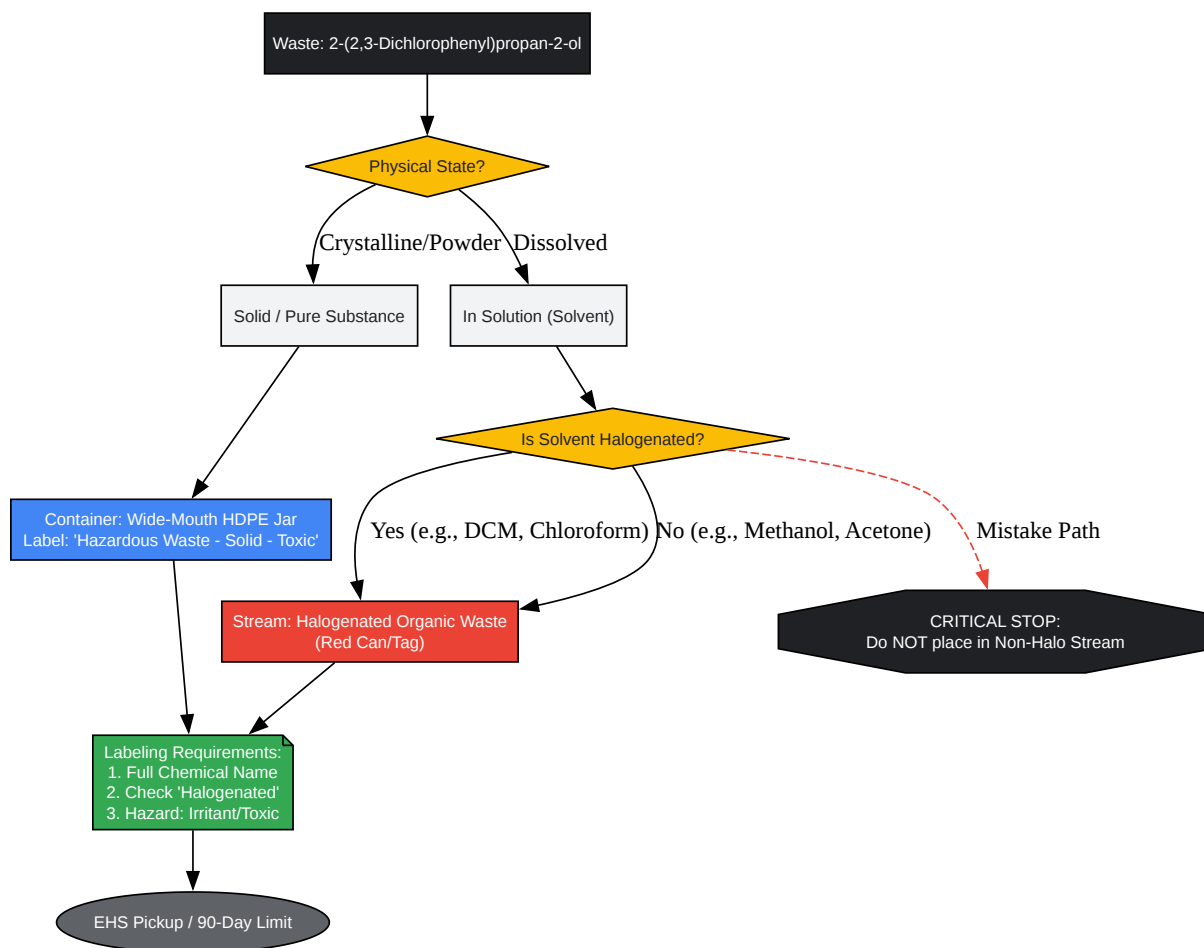
Step-by-Step Disposal Protocol

Phase A: Preparation

- PPE: Standard nitrile gloves are generally effective for short contact, but for extended handling of halogenated aromatics, Viton® or Silver Shield laminate gloves provide superior permeation resistance.[1]
- Container Selection:
 - Liquids (Solutions): High-Density Polyethylene (HDPE) or Amber Glass. Avoid LDPE for long-term storage of halogenated aromatics.[1]
 - Solids (Pure substance): Wide-mouth HDPE jar.

Phase B: Waste Stream Allocation

Follow this decision matrix to determine the physical path of the waste.



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Figure 1: Decision logic for assigning waste streams. Note that even if dissolved in a non-halogenated solvent like Methanol, the presence of the solute classifies the mixture as Halogenated Waste.[1]

Phase C: Labeling & Storage

- The Tag: Use your institution's Hazardous Waste Tag.^[4]
- Constituents: You must list "**2-(2,3-Dichlorophenyl)propan-2-ol**" fully. Do not use abbreviations or chemical structures alone.
- Hazard Checkboxes: Mark "Toxic" and "Irritant". If dissolved in a flammable solvent, mark "Flammable".^[1]
- Storage: Store in a Secondary Containment tray designated for "Organic Waste." Keep away from "Oxidizers" (Nitric acid, Peroxides).^[1]

Spill Management (Immediate Response)

If a spill occurs, the presence of the halogenated ring requires specific cleanup protocols to prevent groundwater contamination.^[1]

- Evacuate & Ventilate: If the spill is >100mL or outside a fume hood, evacuate the immediate area. Chlorinated compounds can cause respiratory distress and dizziness.
- Absorb:
 - Do not use standard paper towels for large spills (inefficient and increases flammable surface area).
 - Use: Vermiculite, dry sand, or dedicated "Organic Solvent" spill pads (usually pink or white).^[1]
- Decontaminate:
 - Wipe the surface with a detergent solution (soap and water) after absorbing the bulk material.
 - Solvent Wash: A final wipe with acetone may be necessary to remove the oily residue of the aromatic alcohol, but this wipe must also go into the solid hazardous waste bin.

- Disposal of Debris: All contaminated absorbents, gloves, and scoopers must be bagged, labeled as "Hazardous Waste - Debris (Contaminated with Halogenated Organics)," and disposed of via EHS.[1]

Regulatory Framework (US Focus)

Compliance relies on the Resource Conservation and Recovery Act (RCRA).

- Waste Coding:
 - If the compound is a spent solvent formulation: F001/F002 (Spent Halogenated Solvents).
 - If discarding the pure unused chemical: It does not have a specific "U" or "P" list code. It typically defaults to D001 (if ignitable) or is regulated under state-specific "Toxic" criteria due to the chlorinated benzene structure.
 - Best Practice: Always characterize as "Non-RCRA Regulated Hazardous Waste" if no specific code applies, but manage it with the stringency of an F-listed waste.[1]
- Satellite Accumulation Areas (SAA):
 - You may store up to 55 gallons of hazardous waste in your lab (SAA).
 - Container must be closed unless adding waste (EPA's most common violation).

References

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